

# Proper storage and handling conditions for H-Sar-OtBu.HCl.

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## Compound of Interest

Compound Name: *H-Sar-OtBu.HCl*

Cat. No.: *B2838524*

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## An In-depth Technical Guide to the Proper Storage and Handling of **H-Sar-OtBu.HCl**

For researchers, scientists, and professionals in drug development, the integrity of chemical reagents is paramount. **H-Sar-OtBu.HCl**, or Sarcosine tert-butyl ester hydrochloride, is a crucial building block in peptide synthesis and other organic reactions.<sup>[1][2][3]</sup> Its stability and purity are critical for the success of complex synthetic endeavors. This guide provides a comprehensive overview of the recommended storage and handling conditions for **H-Sar-OtBu.HCl**, supported by available data and safety protocols.

## Chemical and Physical Properties

**H-Sar-OtBu.HCl** is a white to off-white solid.<sup>[4][5]</sup> A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>16</sub> ClNO <sub>2</sub>	[4][5][6]
Molecular Weight	181.66 g/mol	[4][6][7][8]
CAS Number	136088-69-2 or 5616-81-9	[4][6][7][9]
Appearance	White to off-white solid	[4][5]
Purity	Typically ≥97%	[6]
Melting Point	137-141 °C (decomposes)	
Solubility	Soluble in DMSO (100 mg/mL, may require sonication) and methanol.	[1][4][5]

## Recommended Storage Conditions

Proper storage is essential to prevent the degradation of **H-Sar-OtBu.HCl**. The primary concerns are temperature, moisture, and in some cases, light. Recommendations from various suppliers are summarized in Table 2.

Condition	Recommendation	Source
Solid Form (Short-term)	Room temperature	[4][5][6]
Solid Form (Long-term)	2-8°C or 4°C, sealed from moisture	[4][5][6][10]
In Solvent	-20°C for up to 1 month; -80°C for up to 6 months (sealed from moisture)	[4][5]

It is crucial to store **H-Sar-OtBu.HCl** in a tightly sealed container in a dry and well-ventilated place to prevent hydrolysis of the tert-butyl ester group.[1]

## Handling and Safety Precautions

When handling **H-Sar-OtBu.HCl**, standard laboratory safety practices should be followed. This compound may cause skin, eye, and respiratory tract irritation.

Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles or glasses.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: Use in a well-ventilated area or with local exhaust ventilation. For operations generating dust, a dust respirator is recommended.[\[11\]](#)
- Body Protection: A lab coat or other protective clothing.[\[12\]](#)

General Handling:

- Avoid breathing dust.[\[11\]](#)
- Wash hands thoroughly after handling.[\[11\]](#)
- Keep away from heat and sources of ignition.[\[11\]](#)
- Avoid contact with strong oxidizing agents.[\[1\]](#)

In case of a spill, use appropriate tools to collect the material and place it in a suitable container for waste disposal.[\[11\]](#)

## Stability Profile and Degradation

The tert-butyl ester group in **H-Sar-OtBu.HCl** is susceptible to hydrolysis, particularly in the presence of moisture and at elevated temperatures. While specific stability studies on **H-Sar-OtBu.HCl** are not readily available in the provided search results, information on similar compounds, such as H-Asp(OtBu)-OtBu.HCl, suggests that degradation can be a concern.[\[13\]](#) The primary degradation pathway is likely the hydrolysis of the ester to form sarcosine and tert-butanol.

When preparing solutions, it is advisable to use anhydrous solvents. If using DMSO, which is hygroscopic, a freshly opened bottle should be used to minimize water content.[\[4\]](#)[\[5\]](#)[\[13\]](#)

# Experimental Protocol: Stability Assessment of H-Sar-OtBu.HCl in Solution

The following is a generalized protocol for assessing the stability of **H-Sar-OtBu.HCl** in a given solvent, adapted from methodologies for similar compounds.[\[13\]](#)

Objective: To determine the rate of degradation of **H-Sar-OtBu.HCl** in a specific solvent over time at a set temperature.

Materials:

- **H-Sar-OtBu.HCl**
- Anhydrous solvent of interest (e.g., DMSO, methanol)
- High-Performance Liquid Chromatography (HPLC) system
- Analytical column suitable for amino acid analysis
- Appropriate mobile phases
- Vials for sample storage
- Precision balance and volumetric flasks

Methodology:

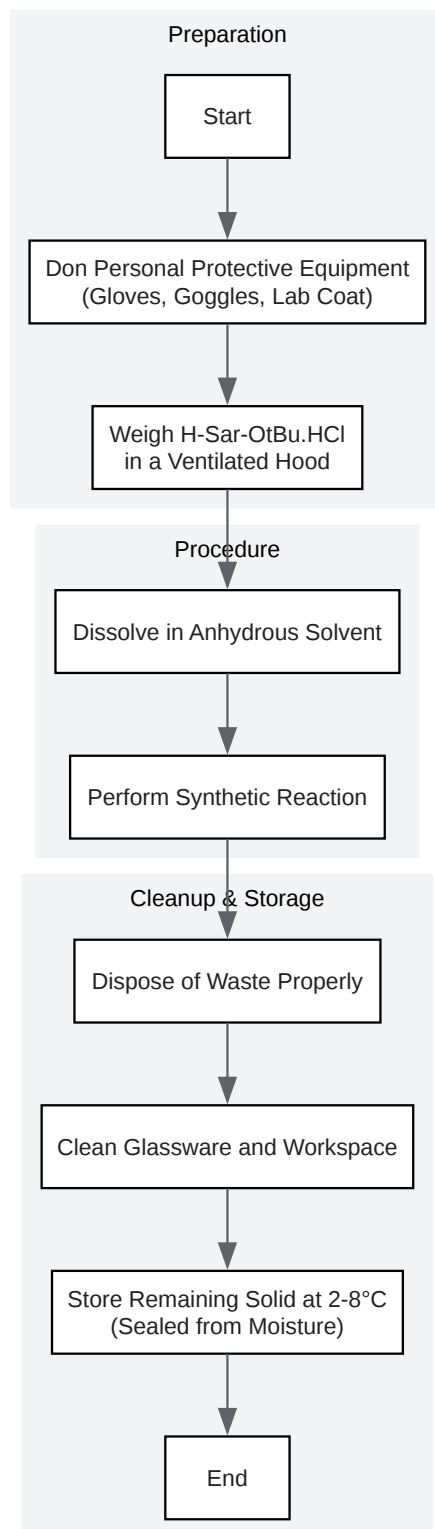
- **Stock Solution Preparation:** Accurately weigh a known amount of **H-Sar-OtBu.HCl** and dissolve it in the chosen anhydrous solvent to a specific concentration (e.g., 1 mg/mL).
- **Initial Analysis (Time Zero):** Immediately after preparation, inject an aliquot of the stock solution into the HPLC system to obtain the initial purity profile. This will serve as the baseline.
- **Incubation:** Aliquot the remaining stock solution into several sealed vials and store them under the desired temperature conditions (e.g., room temperature, 4°C, 37°C).

- Time-Point Analysis: At predetermined time intervals (e.g., 1, 3, 7, 14, and 30 days), retrieve a vial from storage and analyze its contents by HPLC.
- Data Analysis: For each time point, calculate the percentage of the remaining **H-Sar-OtBu.HCl** peak area relative to the total peak area of all components. Plot the percentage of intact **H-Sar-OtBu.HCl** against time to determine the degradation rate.

## Visualizing Workflows

The following diagrams illustrate key workflows for handling and assessing the stability of **H-Sar-OtBu.HCl**.

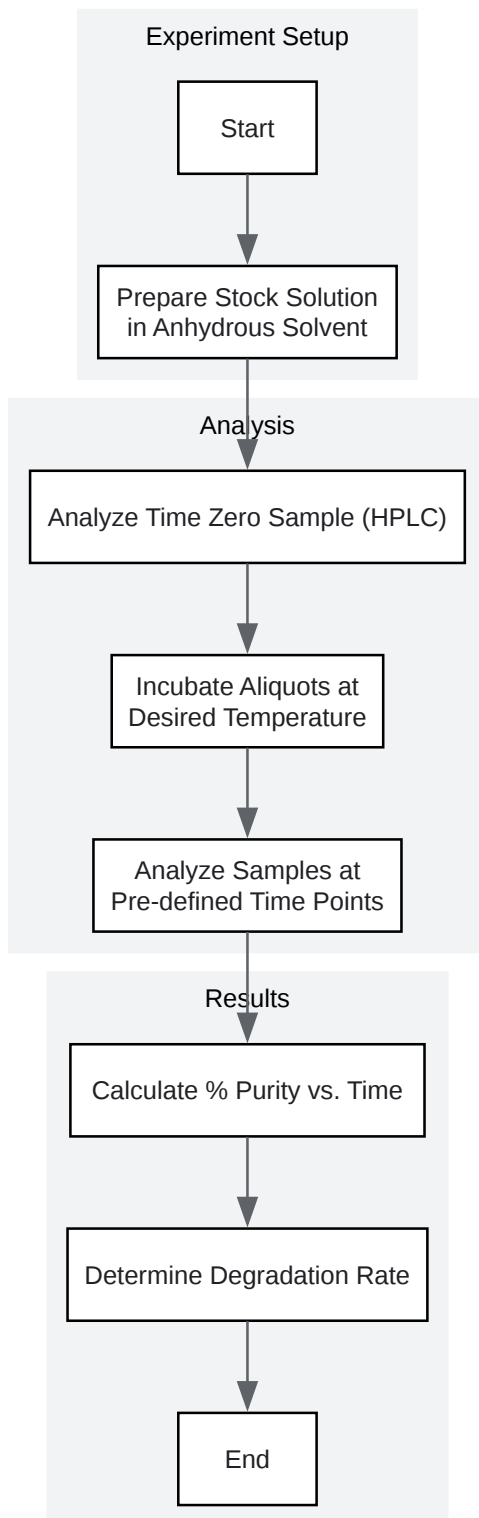
## General Handling Workflow for H-Sar-OtBu.HCl



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Caption: General laboratory workflow for handling **H-Sar-OtBu.HCl**.

## Workflow for Stability Assessment of H-Sar-OtBu.HCl

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Caption: Experimental workflow for assessing the stability of **H-Sar-OtBu.HCl**.

By adhering to these storage and handling guidelines, researchers can ensure the quality and reliability of **H-Sar-OtBu.HCl**, leading to more consistent and successful experimental outcomes.

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## References

- 1. Sarcosine tert-butyl ester hydrochloride, 97% 5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 2. chemimpex.com [chemimpex.com]
- 3. bocsci.com [bocsci.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. vibrantpharma.com [vibrantpharma.com]
- 7. scbt.com [scbt.com]
- 8. Sarcosine t-butyl ester hydrochloride | C<sub>7</sub>H<sub>16</sub>ClNO<sub>2</sub> | CID 11252350 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. peptide.com [peptide.com]
- 10. chemscene.com [chemscene.com]
- 11. peptide.com [peptide.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. benchchem.com [benchchem.com]
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